

Documented Antimicrobial Efficacy of Heneicosane

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Compound Focus: Heneicosane

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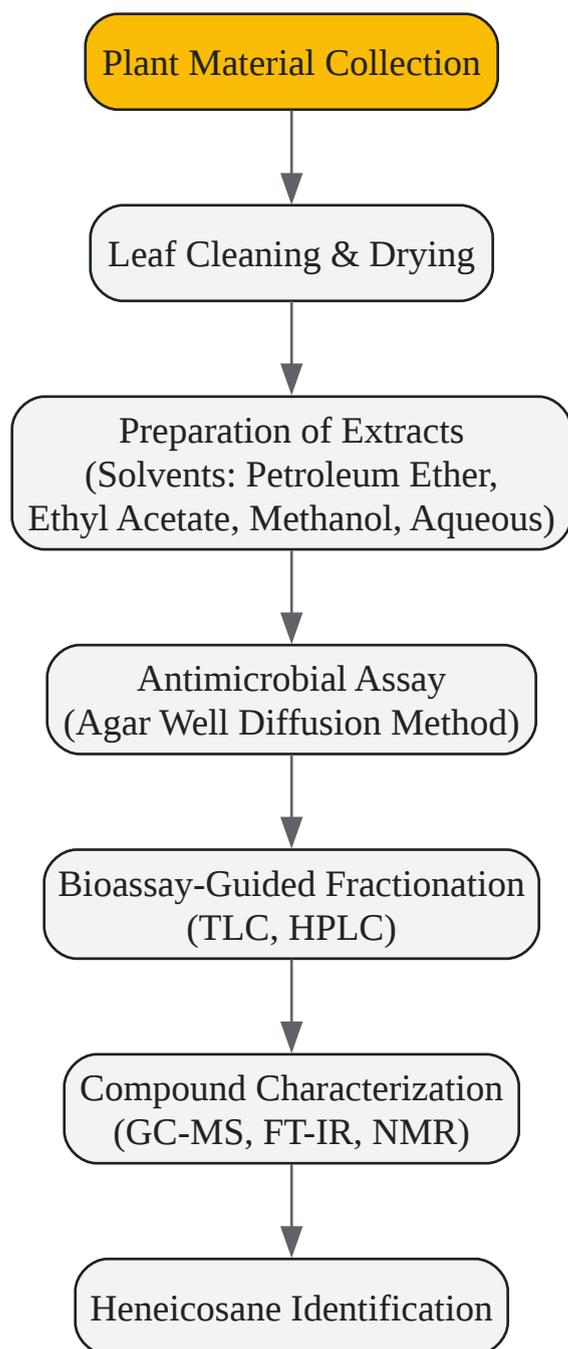
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The following table consolidates the experimental data available from studies on *Plumbago zeylanica* L., where **heneicosane** was identified as a key active compound [1] [2].

Pathogen	Reported Activity	Key Experimental Findings
Mycobacterium tuberculosis	Effective	Ethyl acetate extract (containing heneicosane) showed highest inhibition zone against <i>M. tuberculosis</i> [2].
Streptococcus pneumoniae	Effective	Ethyl acetate extract exhibited potent antibacterial activity (28 mm zone of inhibition at 100 µg/mL) [1].
Bacillus cereus	Effective	Ethyl acetate extract showed a 26 mm zone of inhibition at 100 µg/mL [1].
Salmonella enteritidis	Effective	Plant extract demonstrated antimicrobial efficiency [2].
Acinetobacter baumannii	Effective	Plant extract demonstrated antimicrobial efficiency [2].
Aspergillus fumigatus	Effective	Ethyl acetate leaf extract was a highly effective inhibitor [2].

Experimental Protocols for Heneicosane

The methodologies below outline the key procedures used to isolate **heneicosane** and evaluate its antimicrobial activity, providing a reproducible framework for researchers [1].



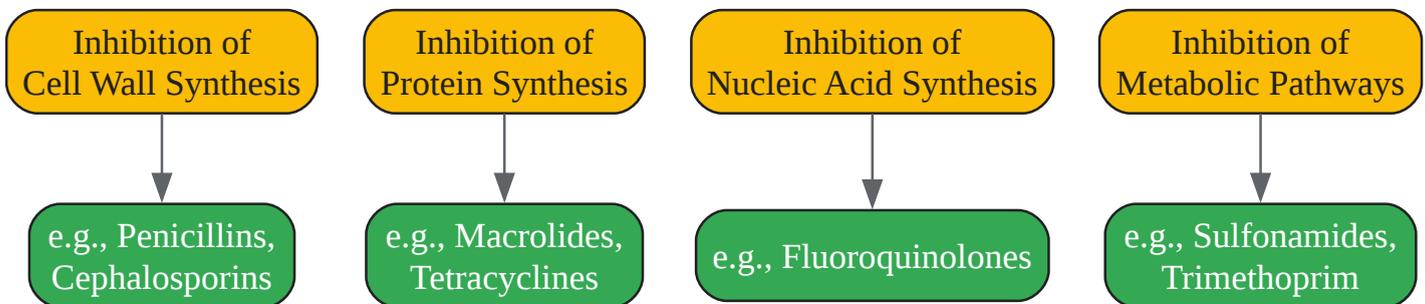
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Key Experimental Details [1]:

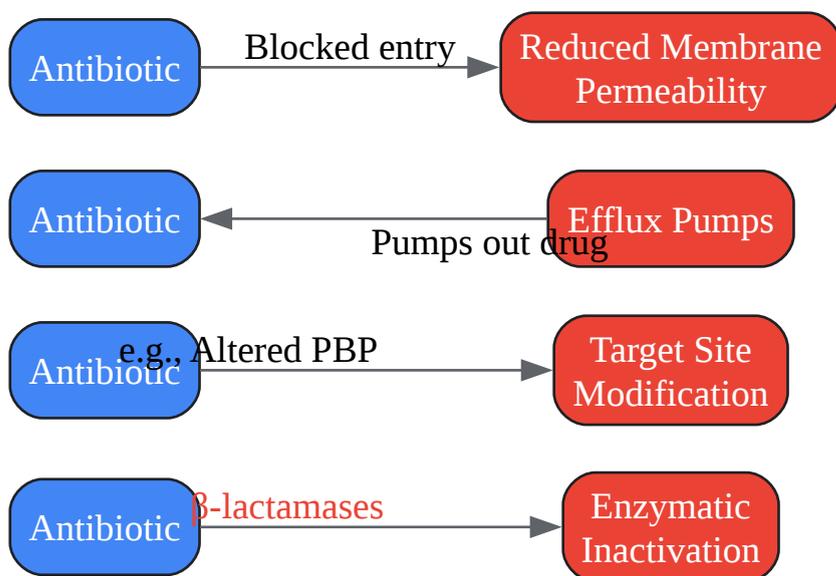
- **Extract Preparation:** Dried leaves were successively extracted using solvents of increasing polarity (petroleum ether, ethyl acetate, methanol, and water) to isolate different phytochemical groups.
- **Antimicrobial Screening:** The assay was performed using the agar well diffusion method against various pathogenic strains. Extract dilutions (25, 50, 75, and 100 µg/mL) were tested, and the zone of inhibition (in mm) was measured.
- **Compound Isolation & Identification:** The active ethyl acetate extract was fractionated using Thin-Layer Chromatography (TLC) and High-Performance Liquid Chromatography (HPLC). The final isolated compound was structurally elucidated using Gas Chromatography-Mass Spectrometry (GC-MS), Fourier-Transform Infrared Spectroscopy (FT-IR), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Mechanisms of Synthetic Antimicrobials and Resistance

To contextualize **heneicosane**'s potential, it's crucial to understand how established synthetic antibiotics work and how resistance arises. The diagrams below illustrate these mechanisms.



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Prevalent Resistance in Synthetic Antimicrobials [3] [4]:

- **Methicillin-resistant *Staphylococcus aureus* (MRSA)**: Resistant to all beta-lactam antibiotics [4].
- **Vancomycin-resistant *Enterococcus* (VRE)**: Resistant to vancomycin [4].
- **Carbapenem-resistant *Enterobacteriaceae* (CRE)**: A major "urgent" threat, resistant to last-resort carbapenems [4].
- **Multidrug-resistant *Pseudomonas aeruginosa****: Often resistant to multiple drug classes, leaving limited treatment options [4].

Research Outlook and Limitations

While **heneicosane** demonstrates promising broad-spectrum activity, several key questions remain for research and development:

- **Mechanism of Action**: The specific mechanism by which **heneicosane** kills microbes is **not yet known** and is a critical area for future research [1].
- **Direct Comparisons**: Most studies report the activity of the crude plant extract, not the isolated **heneicosane**. Its relative potency compared to standard antibiotics is unquantified.
- **Synergistic Potential**: **Heneicosane**'s value may lie in its ability to work in synergy with existing antibiotics to overcome resistance, a promising but not yet fully explored avenue [5].

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